

Benzyl-PEG9-Ots molecular weight and formula

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Compound of Interest

Compound Name: *Benzyl-PEG9-Ots*

Cat. No.: *B11829078*

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In-Depth Technical Guide: Benzyl-PEG9-Ots

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and applications of **Benzyl-PEG9-Ots**, a versatile heterobifunctional linker commonly employed in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Molecular Data

Benzyl-PEG9-Ots is a polyethylene glycol (PEG)-based linker. The benzyl group serves as a protecting group for one terminus of the PEG chain, while the tosylate group at the other end acts as a good leaving group for nucleophilic substitution, facilitating conjugation to other molecules.

A summary of its key quantitative data is presented below:

Property	Value	Reference
Molecular Weight	658.8 g/mol	[1] [2]
Chemical Formula	C ₃₂ H ₅₀ O ₁₂ S	[1] [2]
CAS Number	393517-91-4	[1]

Role in PROTAC Development

Benzyl-PEG9-Ots serves as a crucial component in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG linker in **Benzyl-PEG9-Ots** offers several advantages in PROTAC design, including enhanced solubility and improved pharmacokinetic properties.

Representative Experimental Protocols

The following are representative protocols for the synthesis of **Benzyl-PEG9-Ots** and its subsequent use in PROTAC assembly. These protocols are derived from general methods for PEG tosylation and PROTAC linker conjugation.

Synthesis of Benzyl-PEG9-Ots from Benzyl-PEG9-OH

This protocol describes the tosylation of the terminal hydroxyl group of Benzyl-PEG9-alcohol.

Materials:

- Benzyl-PEG9-alcohol
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA) or Pyridine
- p-Toluenesulfonyl chloride (TsCl)
- 0.5 M HCl
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve Benzyl-PEG9-alcohol (1 equivalent) in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).

- Cool the solution to 0 °C using an ice bath.
- Add triethylamine or pyridine (1.5-2 equivalents) to the solution.
- Slowly add p-toluenesulfonyl chloride (1.2-1.5 equivalents) portion-wise to the stirred solution.
- Allow the reaction to stir at 0 °C for several hours and then warm to room temperature overnight.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with the addition of water.
- Separate the organic layer and wash sequentially with 0.5 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **Benzyl-PEG9-Ots**.

Conjugation of Benzyl-PEG9-Ots to an Amine-Containing Ligand

This protocol outlines the use of **Benzyl-PEG9-Ots** to link to an E3 ligase ligand or a target protein ligand containing a primary or secondary amine.

Materials:

- **Benzyl-PEG9-Ots**
- Amine-containing ligand (for E3 ligase or target protein)
- Anhydrous Dimethylformamide (DMF)
- N,N-Diisopropylethylamine (DIPEA)

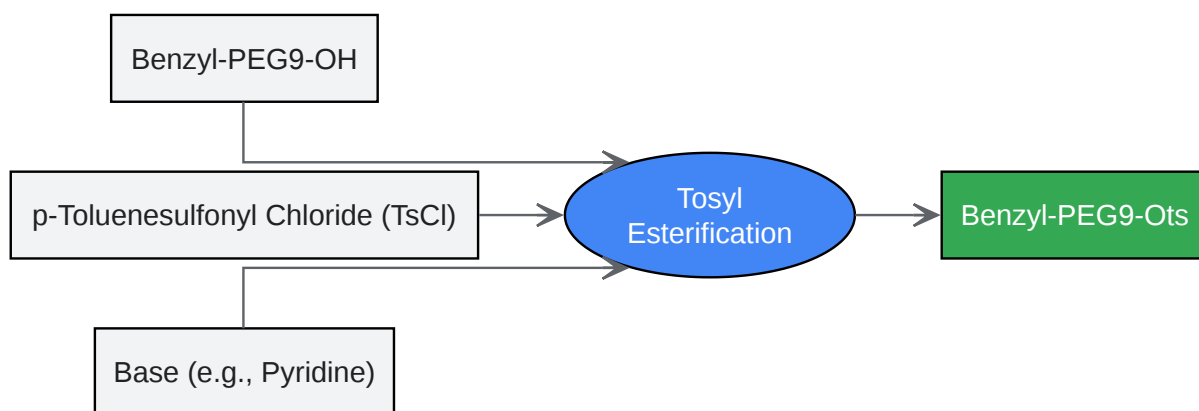
- Water
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve the amine-containing ligand (1 equivalent) and **Benzyl-PEG9-Ots** (1.1 equivalents) in anhydrous DMF in a reaction vessel.
- Add DIPEA (2-3 equivalents) to the reaction mixture.
- Heat the reaction to a suitable temperature (e.g., 60-80 °C) and stir overnight under an inert atmosphere.
- Monitor the reaction progress by LC-MS.
- Upon completion, cool the reaction mixture and dilute with water.
- Extract the product with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the resulting conjugate by preparative HPLC.

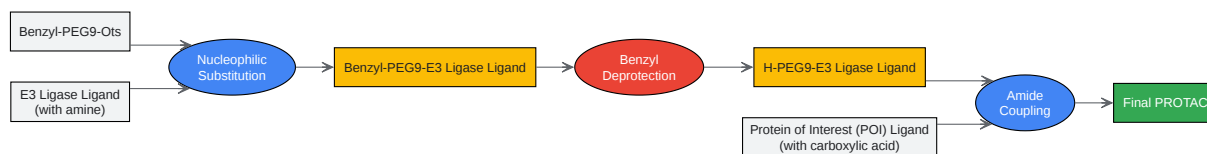
Visualizing Synthetic and Application Workflows

The following diagrams illustrate the synthesis of **Benzyl-PEG9-Ots** and its application in a typical PROTAC assembly workflow.



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Caption: Synthesis of **Benzyl-PEG9-Ots** from its alcohol precursor.



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Caption: Application of **Benzyl-PEG9-Ots** in PROTAC assembly.

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References

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